

Prudent Disposal of NSC111552: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NSC111552

Cat. No.: B1664556

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Researchers and laboratory personnel handling **NSC111552** must adhere to rigorous safety protocols for its disposal to ensure personal safety and environmental protection. In the absence of a specific Safety Data Sheet (SDS) for **NSC111552**, it is imperative to treat the compound as a hazardous chemical and follow established guidelines for hazardous waste management. This guide provides a comprehensive framework for the proper disposal of **NSC111552**, drawing upon general principles of laboratory safety and chemical waste disposal.

I. Personal Protective Equipment (PPE) and Safety Precautions

Before handling **NSC111552** for disposal, it is crucial to wear appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

Recommended PPE:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile gloves) should be worn.
- **Body Protection:** A lab coat or other protective clothing is required.

General Safety Precautions:

- Handle **NSC111552** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust or aerosols.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound.

II. Segregation and Waste Collection

Proper segregation of chemical waste at the point of generation is a critical step in ensuring safe and compliant disposal.

Procedure:

- Designated Waste Container: Use a dedicated, leak-proof container clearly labeled as "Hazardous Waste" for the collection of **NSC111552** waste.
- Labeling: The container must be labeled with the following information:
 - The words "Hazardous Waste"
 - The chemical name: "**NSC111552**"
 - The approximate quantity of waste
 - The date of accumulation
 - The generating laboratory's contact information
- Compatibility: Do not mix **NSC111552** waste with other incompatible waste streams.

III. Storage of Chemical Waste

Proper storage of hazardous waste is essential to prevent accidents and ensure regulatory compliance.

Guidelines:

- Store the hazardous waste container in a designated and secure satellite accumulation area.
- Ensure the storage area is away from general laboratory traffic and sources of ignition.
- Keep the container tightly closed except when adding waste.

IV. Disposal Protocol

The disposal of **NSC111552** must be managed through the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Step-by-Step Disposal Procedure:

- Contact EHS: Once the hazardous waste container is full or ready for disposal, contact your institution's EHS department to schedule a waste pickup.
- Documentation: Complete any required waste disposal forms or manifests as per your institution's procedures.
- Pickup: EHS personnel will collect the properly labeled and sealed waste container for final disposal in accordance with federal, state, and local regulations.

Never dispose of **NSC111552** by:

- Pouring it down the drain.
- Placing it in the regular trash.
- Attempting to neutralize or treat it without specific protocols and safety measures in place.

V. Cost Considerations for Hazardous Waste Disposal

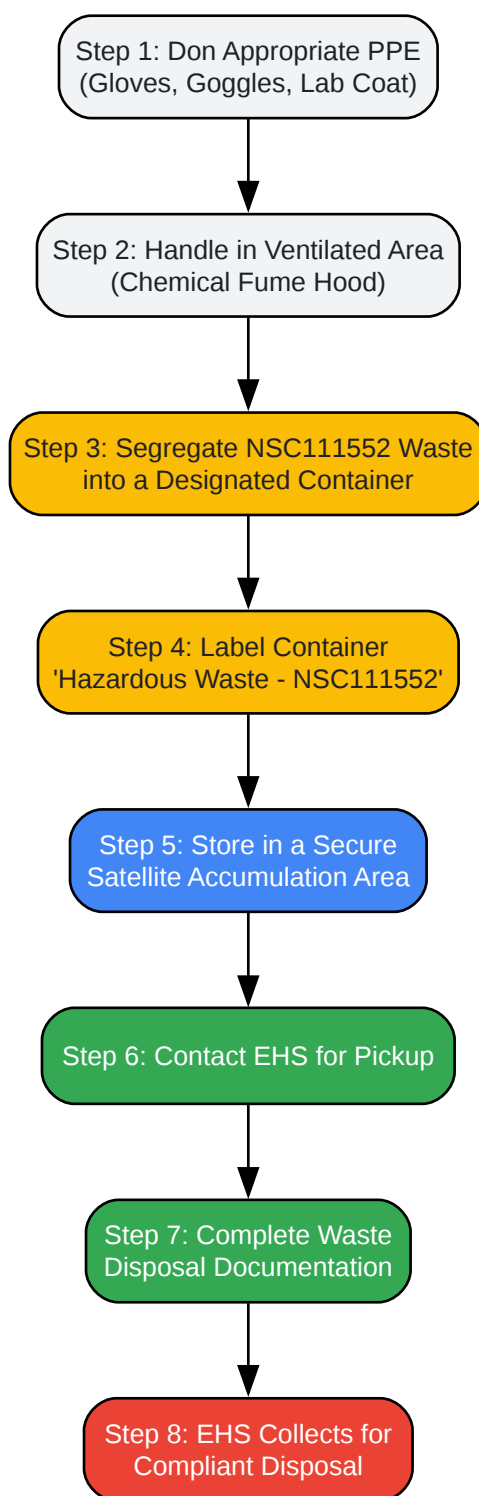
The cost of hazardous waste disposal can vary based on the type of waste and the required handling procedures. While specific costs for **NSC111552** are not available, the following table provides a general overview of average disposal costs for different categories of chemical waste.

Waste Classification	Average Cost per Kilogram (Bulked)	Average Cost per Kilogram (Labpacked)
Combustible Liquid	\$2	\$6
Flammable Liquid	\$3	\$10
Corrosive & Flammable Liquid	Not Applicable	\$8
Oxidizer	Not Applicable	\$16
Poison	Not Applicable	\$9

Data sourced from Missouri S&T Environmental Health and Safety.

Logical Workflow for NSC111552 Disposal

The following diagram illustrates the step-by-step process for the proper disposal of **NSC111552**.



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NSC111552 Disposal Workflow

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